

Personal protective equipment for handling 8-Fluoro-1-tetralone

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Compound of Interest

Compound Name: 8-Fluoro-1-tetralone

Cat. No.: B1339802

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Essential Safety and Handling Guide for 8-Fluoro-1-tetralone

Disclaimer: A specific Safety Data Sheet (SDS) for **8-Fluoro-1-tetralone** was not located. The following guidance is based on the safety data for the structurally similar compound 7-Fluoro-1-tetralone and the parent compound 1-tetralone. It is imperative to treat **8-Fluoro-1-tetralone** with at least the same level of caution as these related compounds.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **8-Fluoro-1-tetralone**. The procedural steps outlined are designed to ensure the safe management of this compound within a laboratory setting.

Summary of Key Safety Information

Property	Value	Reference
Chemical Name	8-Fluoro-1-tetralone	N/A
Synonyms	8-Fluoro-3,4-dihydronaphthalen-1(2H)-one	N/A
Molecular Formula	C ₁₀ H ₉ FO	[1]
Molecular Weight	164.18 g/mol	[1]
Appearance	White to off-white crystals (based on 7-Fluoro-1-tetralone)	[1]
Melting Point	62-68 °C (for 7-Fluoro-1-tetralone)	[1]
Boiling Point	127 °C @ 13 mmHg (for 1-Tetralone)	[2]
Flash Point	> 110 °C (> 230 °F) (for 1-Tetralone)	[2]
Solubility	Insoluble in water (for 1-Tetralone)	[2]
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation (based on similar compounds)	[3][4]

Operational Plan: Handling 8-Fluoro-1-tetralone

A systematic approach is crucial when handling **8-Fluoro-1-tetralone** to minimize exposure and ensure laboratory safety.

Engineering Controls

- Ventilation: Always handle **8-Fluoro-1-tetralone** in a certified chemical fume hood to minimize inhalation of any dust or vapors. [4][5]

- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[2\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or glasses that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[6\]](#) A face shield may be necessary for procedures with a high risk of splashing.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation or puncture before use.[\[3\]](#)[\[5\]](#)
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[\[4\]](#)[\[6\]](#) For extensive handling, consider long-sleeved clothing.[\[3\]](#)
- Respiratory Protection: If engineering controls are insufficient or during large-scale operations, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[4\]](#)[\[6\]](#)

Handling Procedures

- Pre-use:
 - Read and understand the safety information for similar compounds.
 - Ensure all necessary PPE is available and in good condition.
 - Confirm that the chemical fume hood is functioning correctly.
- During Use:
 - Avoid direct contact with skin, eyes, and clothing.[\[7\]](#)
 - Prevent the formation of dust and aerosols.[\[8\]](#)
 - Keep the container tightly closed when not in use.[\[6\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[7\]](#)[\[9\]](#)
- Post-use:

- Wash hands thoroughly after handling the compound.[7]
- Decontaminate the work surface.
- Properly store or dispose of the chemical.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6][8]
- Keep away from incompatible materials such as strong oxidizing agents.[2][3]
- The recommended storage temperature for 7-Fluoro-1-tetralone is 2 - 8 °C.[8]

Disposal Plan for 8-Fluoro-1-tetralone

As a halogenated organic compound, **8-Fluoro-1-tetralone** and its contaminated materials must be disposed of as hazardous waste.

Waste Segregation

- Crucial Step: Do not mix halogenated organic waste with non-halogenated waste streams.
[10]
- Keep separate from incompatible waste such as acids, bases, or oxidizers.[10]

Waste Collection and Containerization

- Solid Waste: Collect pure **8-Fluoro-1-tetralone** and any contaminated solids (e.g., paper towels, gloves) in a designated, sealable container clearly labeled for halogenated organic solids.[10]
- Liquid Waste: If dissolved in a solvent, collect in a designated container for halogenated organic liquid waste.[10]
- Contaminated PPE: Place disposable gloves and other contaminated items in a sealed plastic bag or container labeled for solid hazardous waste.[10]

Labeling

- All waste containers must be clearly labeled with:
 - The full chemical name: "**8-Fluoro-1-tetralone**".[\[10\]](#)
 - The words "Hazardous Waste".[\[10\]](#)
 - A clear indication that it is a "Halogenated Organic Compound".[\[10\]](#)

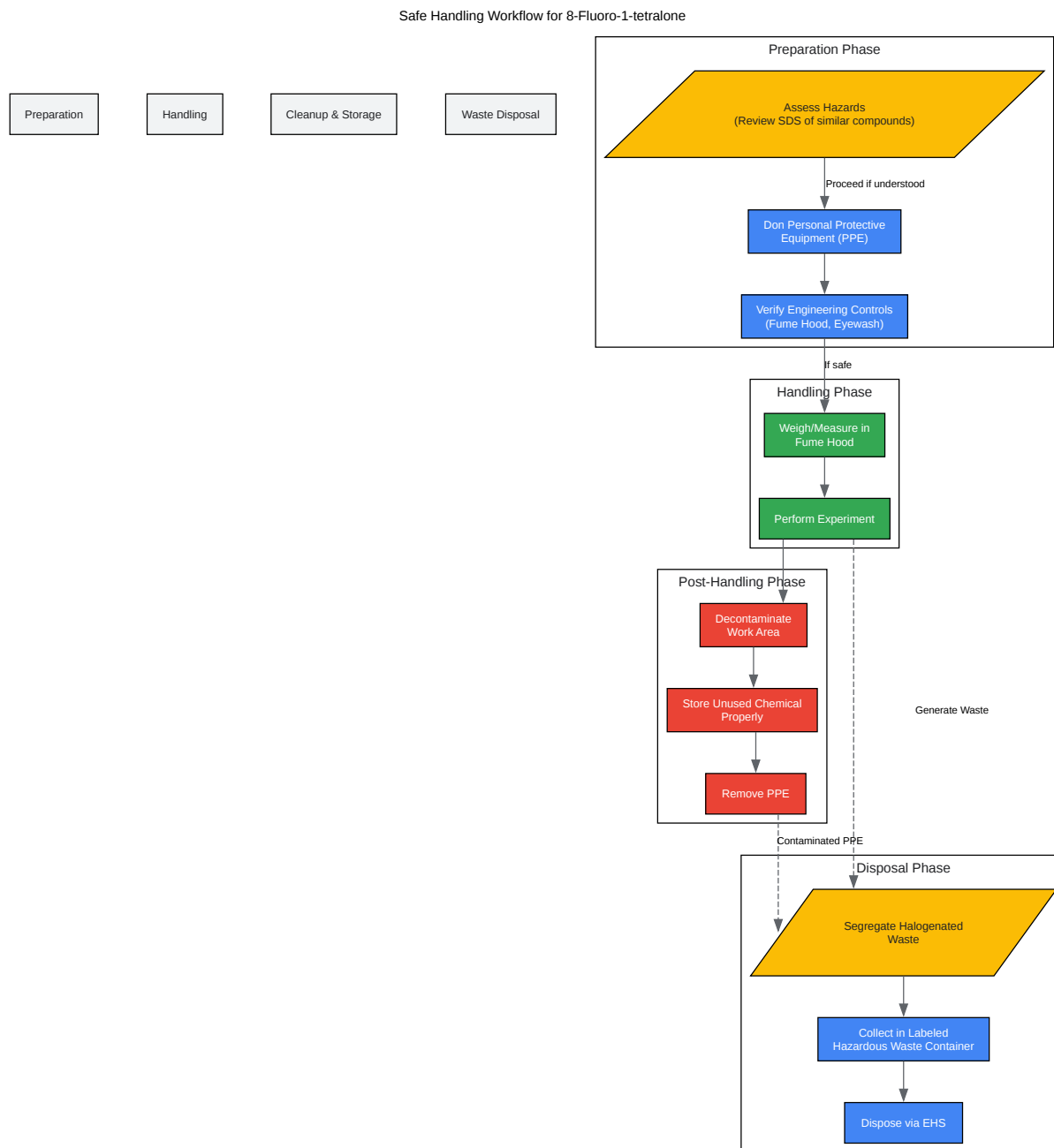
Storage of Waste

- Store waste containers in a designated, well-ventilated area.
- Keep containers tightly closed except when adding waste.[\[10\]](#)
- It is advisable to use secondary containment to prevent spills.[\[10\]](#)

Final Disposal

- Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.[\[10\]](#)
- Never dispose of **8-Fluoro-1-tetralone** down the drain or in the regular trash.[\[10\]](#)

Workflow and Logical Relationships



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Caption: Workflow for the safe handling and disposal of **8-Fluoro-1-tetralone**.

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